

2-Methoxy-5-methylbenzoic Acid: A Technical Literature Review

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Methoxy-5-methylbenzoic acid**

Cat. No.: **B1297826**

[Get Quote](#)

An In-depth Guide for Researchers and Drug Development Professionals

ID: GTR-2M5MBA-20251230 Status: Final Version: 1.0

Abstract

2-Methoxy-5-methylbenzoic acid, also known as 5-Methyl-o-anisic acid, is a substituted benzoic acid derivative with potential applications as a building block in organic synthesis, particularly in the development of pharmaceutical intermediates. This technical document provides a comprehensive review of the available scientific literature, focusing on its chemical and physical properties. While detailed experimental protocols for its direct synthesis and specific biological activity data are sparse in currently indexed literature, this guide consolidates the existing information on its characterization and the applications of structurally related compounds to inform future research and development efforts.

Chemical Identity and Physical Properties

2-Methoxy-5-methylbenzoic acid is an organic compound characterized by a benzene ring substituted with a carboxylic acid, a methoxy group, and a methyl group at positions 1, 2, and 5, respectively.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference(s)
IUPAC Name	2-methoxy-5-methylbenzoic acid	[1]
Synonyms	5-Methyl-o-anisic acid	[1]
CAS Number	25045-36-7	[1]
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
Molecular Weight	166.17 g/mol	[1]

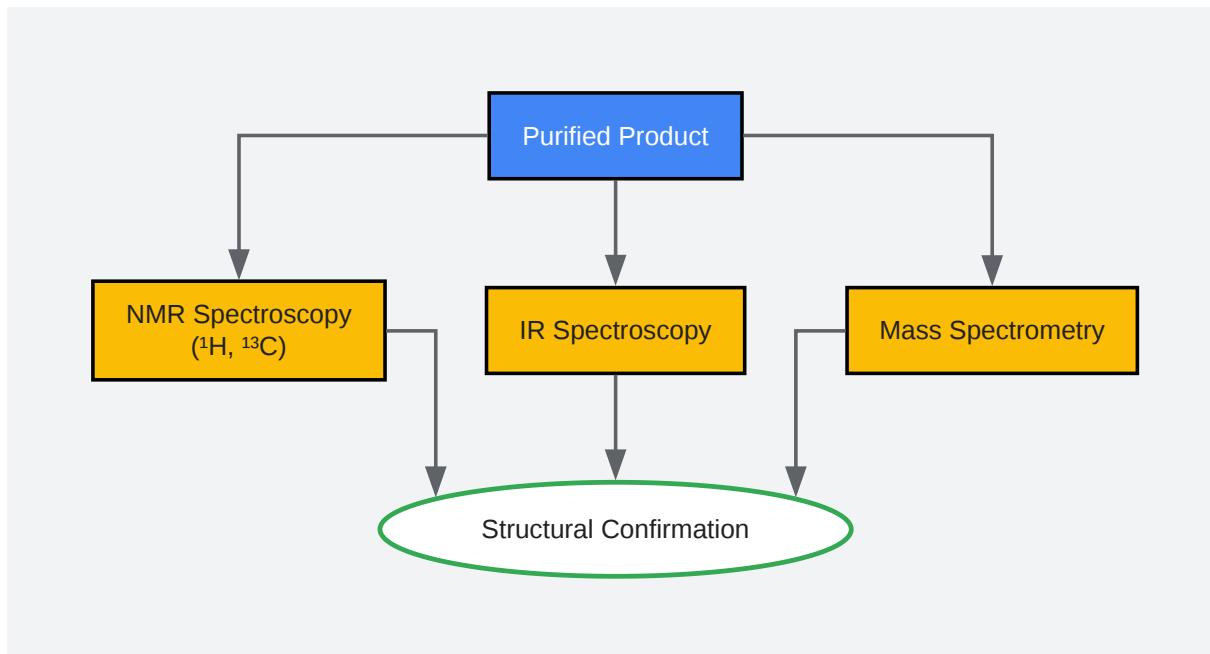
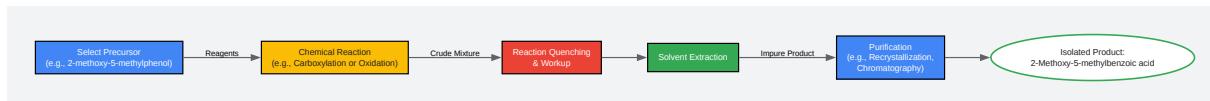
| Melting Point | 69 °C | [From Previous Search] |

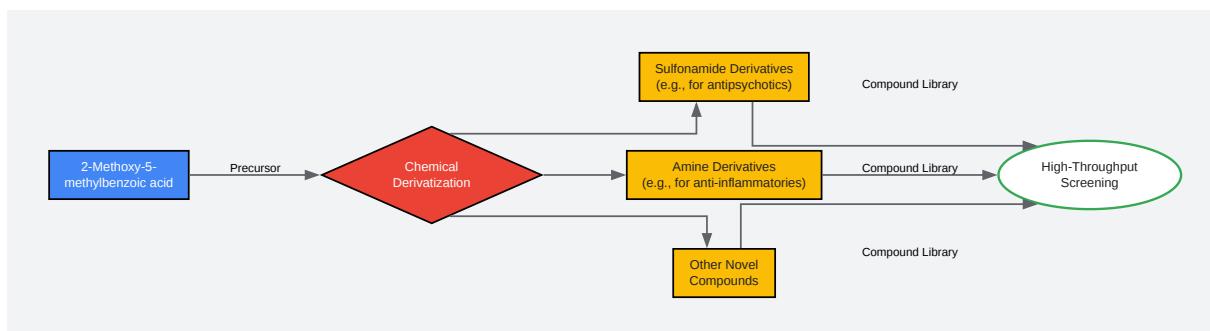
Synthesis and Preparation

A specific, detailed experimental protocol for the direct synthesis of **2-Methoxy-5-methylbenzoic acid** is not readily available in the reviewed literature. However, general synthetic strategies for related substituted benzoic acids typically involve two main approaches:

- Carboxylation of a substituted phenol: This method, a variation of the Kolbe-Schmitt reaction, involves the reaction of the corresponding methoxy-methylphenol with carbon dioxide under pressure and heat.
- Oxidation of a substituted toluene or benzaldehyde: A precursor molecule containing the 2-methoxy-5-methylphenyl scaffold can be oxidized to the corresponding carboxylic acid using strong oxidizing agents like potassium permanganate (KMnO₄) or chromic acid.

The diagram below illustrates a generalized logical workflow for the synthesis and subsequent purification of a benzoic acid derivative, which would be applicable to the target compound.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxy-5-methylbenzoic acid | C9H10O3 | CID 520167 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Methoxy-5-methylbenzoic Acid: A Technical Literature Review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1297826#2-methoxy-5-methylbenzoic-acid-literature-review\]](https://www.benchchem.com/product/b1297826#2-methoxy-5-methylbenzoic-acid-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com